

Chemical Identification of "Red 15" Variants

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Compound of Interest

Compound Name: Red 15

Cat. No.: B1170414

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The following table summarizes the different chemical entities that may be referred to as "**Red 15**."

Common Name	C.I. Name	CAS Number	Chemical Class	Molecular Formula
Vat Red 15	71100	4216-02-8	Amino Ketone	$C_{27}H_{13}N_3O_2$
Reactive Red 15	Reactive Red 15	12238-01-6	Single Azo	$C_{25}H_{14}ClN_7Na_4O_{13}S_4$
Food Red 15	45170	81-88-9	Quaternary Ammonium Salt	$C_{28}H_{31}ClN_2O_3$
Basic Red 15	Basic Red 15	12217-49-1	Cationic Dye	$C_{23}H_{23}N_6NaO_7S_2$
Pigment Red 15	-	-	General Pigment	Varies
Ext. D&C Red No. 15	16155	3564-09-8	Azo Dye	$C_{20}H_{17}N_2NaO_2S$

General Safety and Hazard Information

While specific hazards vary, powdered dyes and pigments share common risk profiles that must be managed in a laboratory setting. The following data is a generalized summary based on available Material Safety Data Sheets (MSDS) for various "**Red 15**" compounds. Always refer to the specific MSDS for the exact compound in use.

Summary of Potential Hazards

Hazard Type	Description	Potential Health Effects
Inhalation	Fine powder can be easily inhaled.	May cause irritation of the respiratory tract, coughing, and shortness of breath.[1][2] Chronic inhalation of iron oxide dust can lead to a benign pneumoconiosis called siderosis.[3]
Skin Contact	Powder can come into direct contact with skin.	May cause skin irritation, redness, and itching.[1][2][4]
Eye Contact	Powder can easily enter the eyes.	May cause eye irritation, redness, tearing, and inflammation.[1][2]
Ingestion	Accidental swallowing of the powder.	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[1]
Combustibility	Fine dust suspended in air can be explosive.	Many organic powders, when dispersed in air, can form explosive mixtures.[5][6] This is a significant risk that requires strict control of dust and ignition sources.[5]

Exposure Controls and Personal Protection

Control Measure	Specification	Rationale
Engineering Controls	Use in a well-ventilated area or under a chemical fume hood. [1][4]	To minimize inhalation of the powder.
Eye Protection	Chemical safety goggles or a face shield.[1][2]	To prevent powder from entering the eyes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective clothing.[1][2][7]	To prevent skin contact.
Respiratory Protection	An approved respirator should be worn if ventilation is inadequate or dust levels are high.[1]	To prevent inhalation of fine particles.

Experimental Protocols

The following are generalized protocols for handling powdered substances in a research environment. These should be adapted based on the specific requirements of the experiment and the hazards of the particular compound being used.

Protocol: Weighing and Preparing a Stock Solution

- Preparation:
 - Ensure the analytical balance is clean and located in an area free from drafts.
 - Don appropriate PPE (lab coat, gloves, safety goggles).
 - If the substance is potent or dusty, perform this work in a chemical fume hood or a balance enclosure.
- Weighing:
 - Place a clean, appropriately sized weigh boat or paper on the balance and tare.

- Carefully use a clean spatula to transfer the desired amount of **Red 15** powder to the weigh boat. Avoid creating dust.
- Record the exact weight.
- Solubilization:
 - Place a stir bar in a clean beaker or flask of appropriate volume.
 - Add the desired solvent to the vessel.
 - Carefully transfer the weighed powder into the solvent. A funnel may be used to prevent spillage.
 - Rinse the weigh boat with a small amount of the solvent and add the rinse to the vessel to ensure a complete transfer.
 - Place the vessel on a stir plate and stir until the powder is fully dissolved. Gentle heating may be required for some compounds, but this should be done with caution and with knowledge of the compound's thermal stability.[8]
 - Transfer the solution to a labeled volumetric flask and dilute to the final volume.

Protocol: General Powder X-Ray Diffraction (PXRD)

Sample Preparation

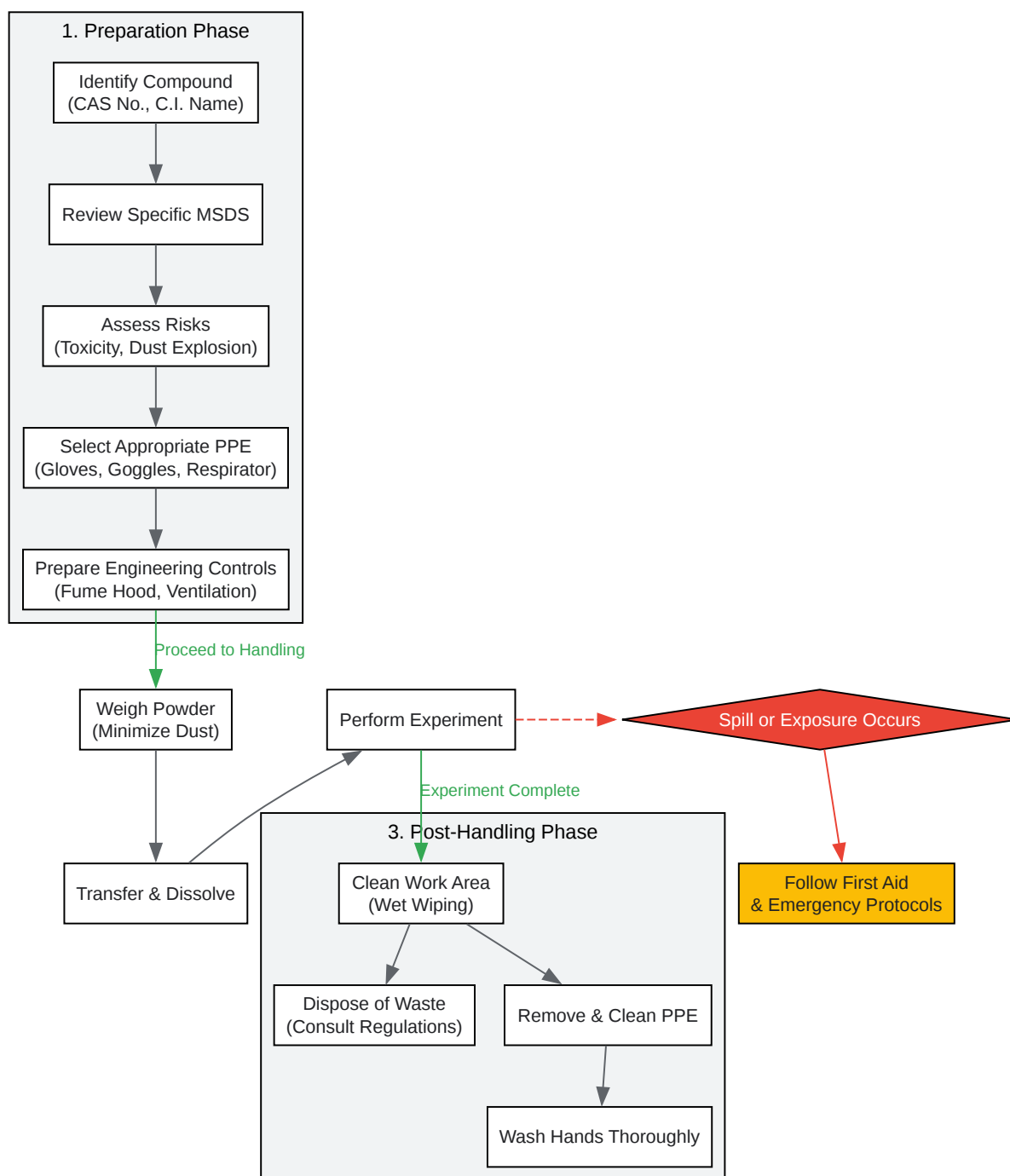
Powder X-ray diffraction is a key technique in drug development for characterizing the solid-state properties of a substance.[9]

- Sample Preparation:
 - Ensure the **Red 15** powder has a fine and uniform particle size (typically <100 µm) for optimal results.[9] If necessary, gently grind the sample with an agate mortar and pestle.
 - This step should be performed in a well-ventilated area or enclosure to avoid creating airborne dust.
- Mounting the Sample:

- Select an appropriate sample holder (e.g., zero-background holder).
- Carefully pack the powder into the sample holder cavity.
- Use a flat edge, such as a glass slide, to gently press the powder down and create a smooth, flat surface that is level with the surface of the holder. This helps to minimize preferred orientation of the crystallites.[\[9\]](#)
- Data Acquisition:
 - Place the sample holder into the diffractometer.
 - Set the appropriate experimental parameters (e.g., 2θ range, step size, scan speed) based on the instrument and the sample.
 - Initiate the X-ray source and begin data collection.

Visualizations

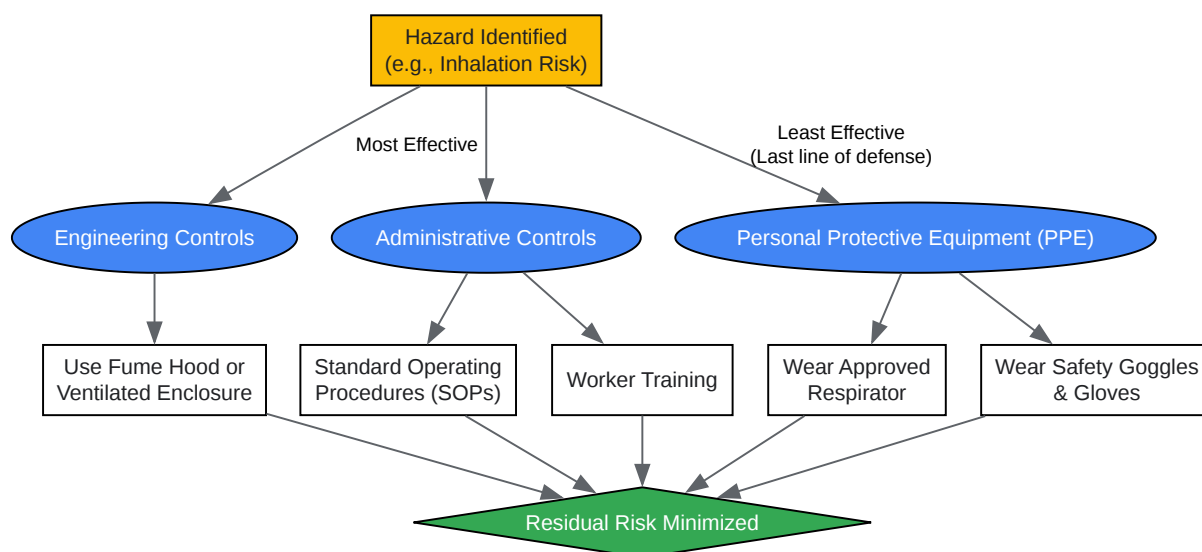
Logical Workflow for Safe Powder Handling



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Caption: Logical workflow for the safe handling of powdered chemicals in a laboratory setting.

Hazard Mitigation Pathway



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Caption: Hierarchy of controls for mitigating hazards associated with powdered substances.

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